

# 3-Oxopentanenitrile: A Comprehensive Technical Guide to Safety, Handling, and MSDS Information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Oxopentanenitrile

Cat. No.: B1588766

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and available Material Safety Data Sheet (MSDS) information for **3-Oxopentanenitrile** (CAS No: 33279-01-5). The information herein is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound in a laboratory setting.

## Chemical Identification and Physical Properties

**3-Oxopentanenitrile**, also known as propionylacetonitrile, is a beta-ketonitrile compound.<sup>[1]</sup> Beta-ketonitriles are recognized as important building blocks in the synthesis of various pharmaceuticals and pesticides. While specific toxicological and ecological data for **3-Oxopentanenitrile** are not extensively documented in publicly available literature, its structural class suggests that it should be handled with care, following protocols for hazardous chemicals.

Property	Value	Source
CAS Number	33279-01-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>5</sub> H <sub>7</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	97.12 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Density	0.956 g/cm <sup>3</sup>	<a href="#">[3]</a>
Boiling Point	146.1°C at 760 mmHg	<a href="#">[3]</a>
Flash Point	42.2°C	<a href="#">[3]</a>
Vapor Pressure	4.713 mmHg at 25°C	<a href="#">[3]</a>
Refractive Index	1.41	<a href="#">[4]</a>
Storage Temperature	Inert atmosphere, Room Temperature	<a href="#">[3]</a>

## Hazard Identification and Classification

A complete, officially harmonized Safety Data Sheet (SDS) for **3-Oxopentanenitrile** is not readily available. However, aggregated data from multiple sources provide the following GHS hazard classifications. It is crucial to treat this compound with the potential hazards indicated.

Hazard Class	GHS Classification	Source
Acute Toxicity, Oral	H301: Toxic if swallowed (71.4% of notifications) H302: Harmful if swallowed (28.6% of notifications)	[2]
Acute Toxicity, Dermal	H312: Harmful in contact with skin (85.7% of notifications)	[2]
Skin Corrosion/Irritation	H315: Causes skin irritation (85.7% of notifications)	[2]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation (100% of notifications)	[2]
Acute Toxicity, Inhalation	H332: Harmful if inhaled (85.7% of notifications)	[2]
Specific Target Organ Toxicity, Single Exposure	H335: May cause respiratory irritation (14.3% of notifications)	[2]

Pictograms:

Danger

Hazard Statements:

Based on the aggregated data, the primary hazard statements are:

- H301: Toxic if swallowed.[2]
- H312: Harmful in contact with skin.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H332: Harmful if inhaled.[2]

## Experimental Protocols: Safe Handling and Use

Given the toxic potential of **3-Oxopentanenitrile**, particularly its classification as a nitrile, stringent safety protocols must be followed. The following methodologies are based on best practices for handling hazardous chemicals and specifically, cyanide-containing compounds.

### Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedure should be conducted to determine the appropriate level of PPE.

PPE Item	Specification	Rationale
Gloves	Chemical-resistant gloves (e.g., nitrile, neoprene). Double-gloving is recommended.	To prevent skin contact, as the substance is harmful upon dermal absorption. <a href="#">[5]</a> <a href="#">[6]</a>
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes and vapors, as the substance causes serious eye irritation. <a href="#">[6]</a>
Lab Coat	A long-sleeved, flame-resistant lab coat.	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or a certified chemical fume hood. If the potential for inhalation exists and engineering controls are insufficient, a NIOSH-approved respirator with appropriate cartridges should be used.	To prevent inhalation of harmful vapors.

### Engineering Controls

All work with **3-Oxopentanenitrile** should be conducted in a designated area with appropriate engineering controls.

- Chemical Fume Hood: All manipulations of **3-Oxopentanenitrile**, including weighing, transferring, and reactions, must be performed inside a certified chemical fume hood to minimize inhalation exposure.[\[7\]](#)
- Ventilation: Ensure adequate general laboratory ventilation.

## General Handling Procedures

- Work in a Designated Area: Clearly define and label the area where **3-Oxopentanenitrile** is handled to prevent cross-contamination.[\[6\]](#)
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.[\[4\]](#)
- Prevent Inhalation: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[4\]](#)
- Hygiene Practices: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[\[8\]](#)
- Work with a Buddy: It is advisable not to work alone when handling highly toxic substances.[\[9\]](#)

## Storage and Disposal

Proper storage and disposal are critical to ensure the safety of laboratory personnel and the environment.

### Storage

- Container: Store in a tightly sealed, properly labeled container.[\[4\]](#)
- Location: Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[4\]](#)
- Inert Atmosphere: For long-term storage, maintaining an inert atmosphere is recommended.[\[3\]](#)

### Disposal

Dispose of **3-Oxopentanenitrile** and its contaminated materials as hazardous waste in accordance with all local, state, and federal regulations.

- **Waste Container:** Use a designated, leak-proof, and clearly labeled hazardous waste container.
- **Compatibility:** Do not mix with incompatible waste streams.
- **Decontamination:** Decontaminate all glassware and equipment that has come into contact with **3-Oxopentanenitrile**. A common procedure for cyanide-containing waste is treatment with an oxidizing agent like sodium hypochlorite (bleach) under basic conditions, but this should be done with extreme caution and by trained personnel.<sup>[9]</sup>

## Emergency Procedures

### Spills

- **Small Spills:**
  - Evacuate the immediate area.
  - Wear appropriate PPE, including respiratory protection.
  - Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand).
  - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
  - Clean the spill area with a suitable decontaminating solution.
- **Large Spills:**
  - Evacuate the laboratory and alert others.
  - Contact the institution's emergency response team.
  - Prevent entry into the affected area.

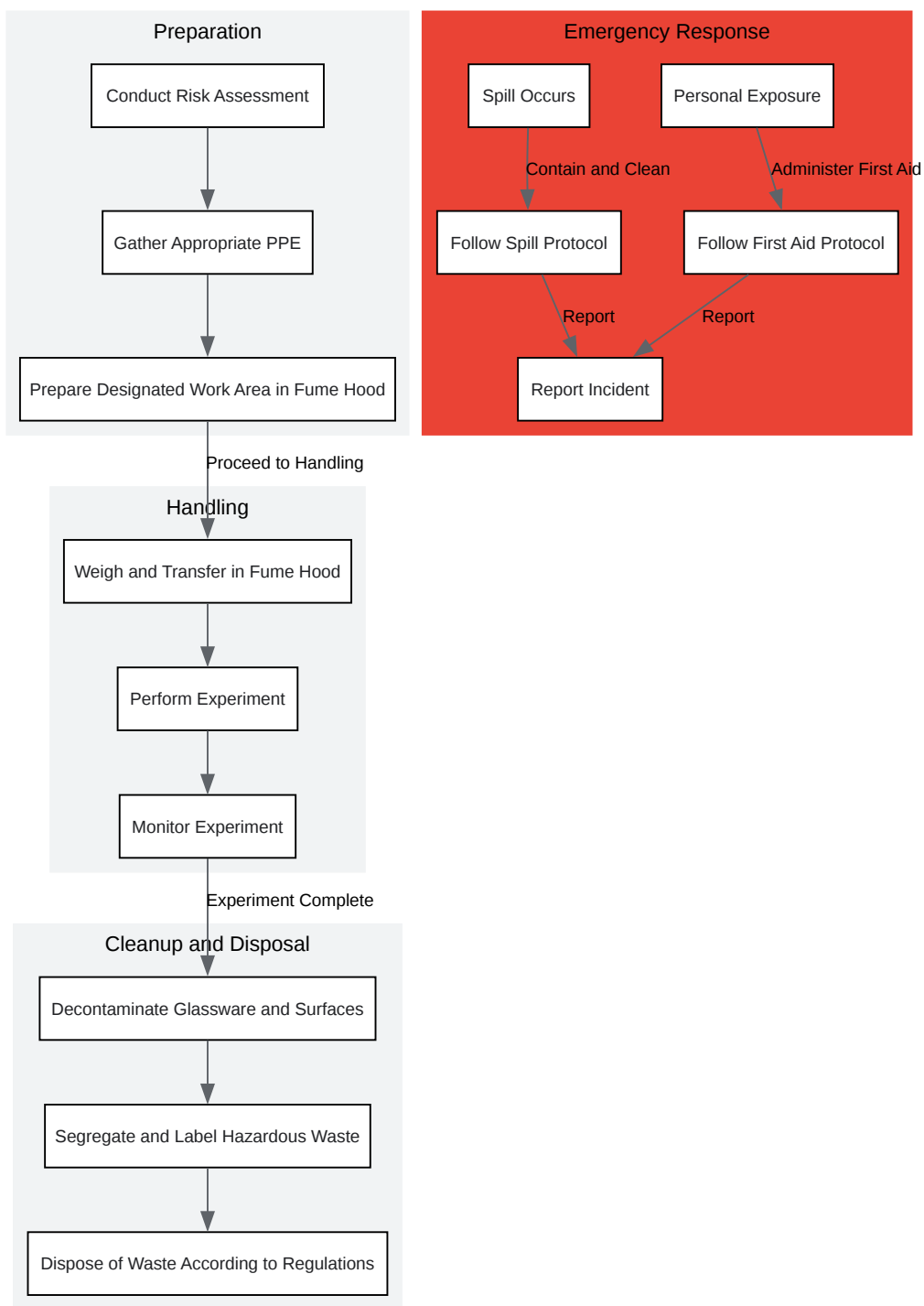
## First Aid

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[4\]](#)
- In Case of Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[4\]](#)
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[\[10\]](#)

## Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **3-Oxopentanenitrile** in a research setting.

## Safe Handling Workflow for 3-Oxopentanenitrile

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)